

Oglemilast stock solution preparation in DMSO

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Oglemilast

CAS No.: 778576-62-8

Cat. No.: S537990

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Oglemilast Data Summary

Property	Value / Description	Source
CAS Number	778576-62-8	[1] [2] [3]
Molecular Formula	$C_{20}H_{13}Cl_2F_2N_3O_5S$	[1] [2] [4]
Molecular Weight	516.30 g/mol	[1] [2] [3]
Purity	≥98% - 99.97%	[1] [2] [5]
Appearance	Light yellow to khaki solid powder	[1] [2]
Solubility in DMSO	~4 mg/mL (~7.75 mM)	[1] [2] [3]

Protocol: Oglemilast Stock Solution Preparation in DMSO

This protocol outlines the procedure for preparing a 10 mM **Oglemilast** stock solution in DMSO, based on supplier-recommended practices [1] [2].

Materials and Equipment

- **Compound:** **Oglemilast** (GRC 3886) powder
- **Solvent:** Anhydrous DMSO (freshly opened is recommended [1])
- **Equipment:** Analytical balance, ultrasonic cleaner (or bath), vortex mixer, Class A volumetric flasks or microtubes

Calculation and Weighing

- To prepare 1 mL of a **10 mM** stock solution:
 - **Mass required** = (Desired volume in L) × (Desired concentration in M) × (Molecular weight in g/mol)
 - **Mass** = 0.001 L × 0.01 mol/L × 516.30 g/mol = **5.163 mg**
- Accurately weigh out 5.16 mg of **Oglemilast** powder and transfer it to a 1 mL volumetric flask or a sterile microtube.

Dissolution

- Add **1 mL of anhydrous DMSO** directly to the container with the weighed powder.
- **Vortex the mixture** vigorously for 1-2 minutes to ensure the powder is fully suspended and wet.
- **Sonicate the solution** for 5-10 minutes. Sonication, using either a bath or probe, is explicitly recommended to aid dissolution [2] [3].
- Visually inspect the solution. It should be clear and may have a light yellow color. If any undissolved particles remain, continue sonication in short bursts until the solution is clear.

Aliquoting and Storage

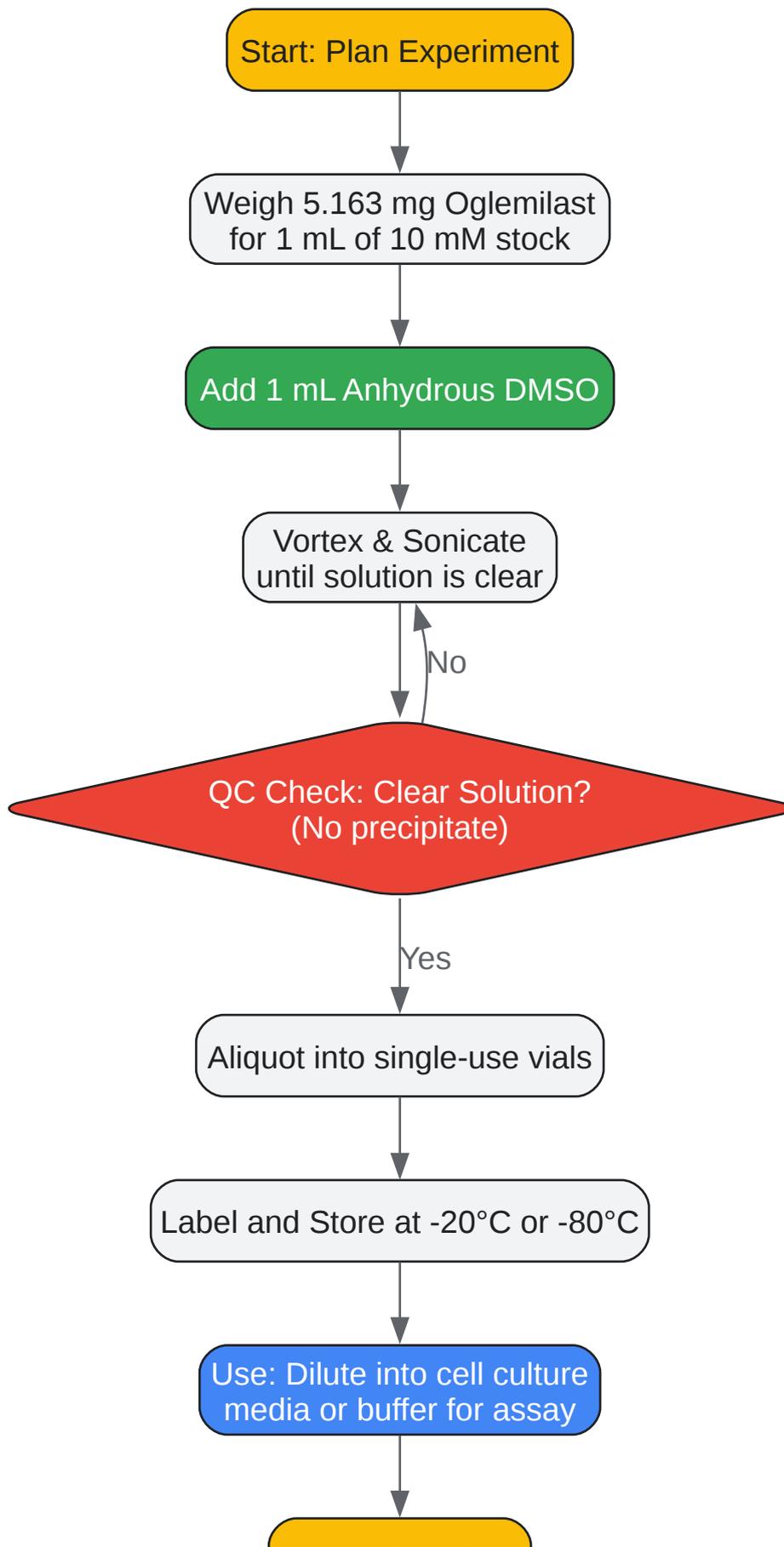
- Once fully dissolved, immediately aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) to minimize freeze-thaw cycles and contact with atmospheric moisture.
- **Store the aliquots** at **-20°C** for short-term use (approximately one month) or at **-80°C** for long-term storage (six months to one year) [1] [2].
- Clearly label all containers with the compound name, concentration, date of preparation, and your initials.

Critical Experimental Considerations

- **Hygroscopic DMSO:** Hygroscopic DMSO can absorb water from the atmosphere, which may affect the solubility of **Oglemilast** and lead to compound precipitation or degradation over time. Always use a freshly opened bottle of high-quality, anhydrous DMSO for stock solution preparation and keep it tightly sealed [1].
- **Solubility Limit:** The typical solubility of **Oglemilast** in DMSO is reported to be approximately 4 mg/mL (~7.75 mM). Attempting to prepare a stock solution at or near this saturation point (e.g., 10 mM) increases the risk of precipitation, especially if the DMSO is not perfectly anhydrous. If precipitation is observed, gently warm the solution to 25-37°C and vortex to re-dissolve.
- **For Research Use Only:** This product is intended for research purposes only and is not for human or veterinary use [1] [2].
- **Stability:** While the powder is stable at ambient temperature for short periods during shipping, the stock solution in DMSO is less stable. Adhere to the recommended storage conditions and avoid repeated freeze-thaw cycles to maintain stability.

Workflow for Stock Solution Preparation and Use

The following diagram summarizes the entire process from preparation to application in cell-based assays, highlighting key quality control checkpoints.



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References

1. | PDE4 inhibitor | CAS# 778576-62-8 | InvivoChem Oglemilast [invivochem.com]
2. Oglemilast (GRC 3886) | PDE4 Inhibitor [medchemexpress.com]
3. | PDE | TargetMol Oglemilast [targetmol.com]
4. Supplier | CAS 778576-62-8 | AOBIOUS Oglemilast [aobious.com]
5. 778576-62-8 | Oglemilast | ChemScene llc [chemscene.com]

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Address: Ontario, CA 91761, United States

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